

# The Biological Potential of Dregeoside Ga1: A Technical Overview

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## Compound of Interest

Compound Name: *Dregeoside Ga1*

Cat. No.: *B1159748*

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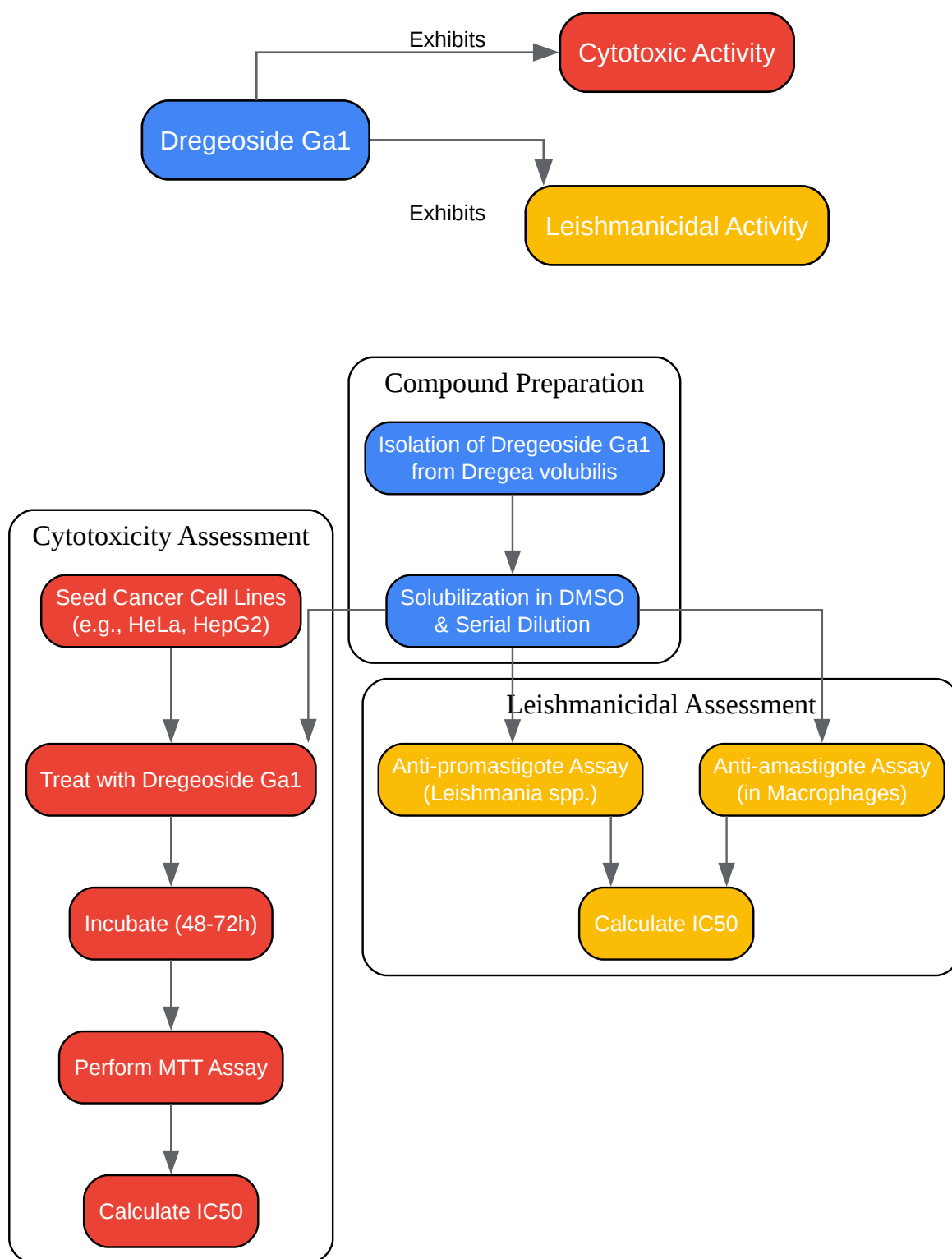
For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Dregeoside Ga1**, a complex pregnane glycoside isolated from the medicinal plant *Dregea volubilis*, has been identified as a molecule of interest for its biological activities. This technical guide provides a comprehensive overview of the known biological properties of **Dregeoside Ga1**, with a focus on its cytotoxic and leishmanicidal effects. Due to the limited availability of specific quantitative data for **Dregeoside Ga1**, this document also presents data on the biological activities of other structurally related pregnane glycosides from *Dregea volubilis* to provide a broader context for its potential. Furthermore, detailed experimental protocols for assessing cytotoxicity and leishmanicidal activity are provided to guide future research and development efforts.

## Reported Biological Activities of Dregeoside Ga1

**Dregeoside Ga1** has been reported to possess significant cytotoxic and leishmanicidal activity[1]. However, to date, specific quantitative data, such as IC50 (half maximal inhibitory concentration) or CC50 (half maximal cytotoxic concentration) values, have not been published in peer-reviewed literature. The assertion of its activity is based on initial screenings and spectroscopic data compilations of natural products[1].



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## References

- 1. vdoc.pub [vdoc.pub]
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